

Application Note: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Allyl Butyrate

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Compound of Interest

Compound Name: *Allyl butyrate*

Cat. No.: *B1265518*

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Abstract

This application note provides a detailed protocol for the analysis of **allyl butyrate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Allyl butyrate**, an ester known for its fruity aroma, is a common component in flavor and fragrance formulations and can be a target analyte in various research and development settings. This document outlines the instrumental parameters, sample preparation, and data analysis procedures for the accurate identification and quantification of **allyl butyrate**.

Introduction

Allyl butyrate (prop-2-enyl butanoate) is a volatile organic compound with the chemical formula $C_7H_{12}O_2$.^{[1][2]} It is characterized by a fruity pineapple-like aroma and is utilized in the food and cosmetic industries as a flavoring and fragrance agent. Accurate and reliable analytical methods are essential for its quantification in various matrices for quality control, stability studies, and research purposes. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile compounds like **allyl butyrate**, offering high sensitivity and specificity.^[3] This application note details a comprehensive GC-MS method for the analysis of **allyl butyrate**.

Quantitative Data

The mass spectrum of **allyl butyrate** obtained by electron ionization (EI) is characterized by a specific fragmentation pattern that allows for its unambiguous identification. The key mass-to-charge ratios (m/z) and their relative intensities are summarized in the table below. This data is crucial for setting up the mass spectrometer in selected ion monitoring (SIM) mode for targeted quantification or for library matching in full scan mode.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Putative Ion Fragment
41	100.0	$[C_3H_5]^+$ (Allyl cation)
71	99.9	$[C_4H_7O]^+$ (Butyryl cation)
43	83.4	$[C_3H_7]^+$ (Propyl cation)
27	24.1	$[C_2H_3]^+$
39	27.2	$[C_3H_3]^+$
128	Low	$[M]^+$ (Molecular ion)

Data sourced from PubChem
and NIST WebBook.[\[1\]](#)[\[2\]](#)

Experimental Protocols

This section provides a detailed protocol for the GC-MS analysis of **allyl butyrate**. The method described is a general guideline and may require optimization based on the specific instrumentation and sample matrix.

Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for liquid samples. For solid samples or complex matrices, headspace solid-phase microextraction (HS-SPME) is a recommended alternative.[\[3\]](#)

- Reagents and Materials:
 - **Allyl butyrate** standard ($\geq 98\%$ purity)
 - Dichloromethane (DCM), HPLC grade

- Anhydrous sodium sulfate
- 2 mL autosampler vials with caps
- Pipettes and glassware
- Procedure:
 - Prepare a stock solution of **allyl butyrate** (e.g., 1000 µg/mL) in dichloromethane.
 - Create a series of calibration standards by serially diluting the stock solution to cover the expected concentration range of the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
 - For liquid samples, take a known volume (e.g., 1 mL) and mix it with an equal volume of dichloromethane.
 - Vortex the mixture for 1 minute to ensure thorough extraction of **allyl butyrate** into the organic phase.
 - Allow the layers to separate. If an emulsion forms, centrifuge the sample at low speed (e.g., 2000 rpm for 5 minutes).
 - Carefully transfer the lower organic layer (dichloromethane) to a clean vial containing a small amount of anhydrous sodium sulfate to remove any residual water.
 - Transfer the dried extract into a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumental Parameters

The following are typical GC-MS parameters for the analysis of volatile esters.

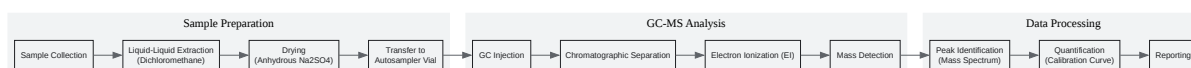
- Gas Chromatograph (GC) Parameters:
 - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent non-polar column.
 - Carrier Gas: Helium (99.999% purity) at a constant flow rate of 1.0 mL/min.
 - Inlet Temperature: 250 °C.

- Injection Mode: Splitless (or split 10:1 for concentrated samples).
- Injection Volume: 1 μL .
- Oven Temperature Program:
 - Initial temperature: 50 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp: 10 $^{\circ}\text{C}/\text{min}$ to 200 $^{\circ}\text{C}$.
 - Hold: 5 minutes at 200 $^{\circ}\text{C}$.
- Mass Spectrometer (MS) Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Source Temperature: 230 $^{\circ}\text{C}$.
 - Quadrupole Temperature: 150 $^{\circ}\text{C}$.
 - Transfer Line Temperature: 280 $^{\circ}\text{C}$.
 - Acquisition Mode: Full Scan (m/z 40-200) for qualitative analysis and library matching, or Selected Ion Monitoring (SIM) for quantitative analysis using the ions listed in the data table.

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the GC-MS analysis of **allyl butyrate**.

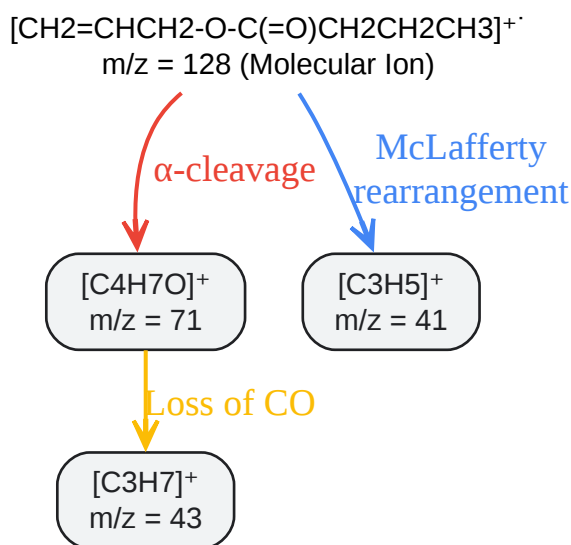


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Caption: Experimental workflow for the GC-MS analysis of **allyl butyrate**.

Fragmentation Pathway of Allyl Butyrate

This diagram illustrates the proposed electron ionization fragmentation of **allyl butyrate**.



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Caption: Proposed fragmentation of **allyl butyrate** in EI-MS.

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